

Olfactory Detection Threshold of Dimethyl Trisulfide in Humans: A Technical Guide

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Compound of Interest

Compound Name: Dimethyl trisulfide

Cat. No.: B1209414

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Introduction

Dimethyl trisulfide (DMTS) is a volatile organic sulfur compound with the chemical formula $\text{CH}_3\text{SSSCH}_3$. It is a significant contributor to the aroma profile of a wide variety of natural and processed substances, including cooked Allium species (such as onions and leeks), brassicas, and Limburger cheese.[1][2] DMTS is also a known malodorous, associated with the scent of human decomposition and fungating cancer wounds.[1][3] Its potent and often unpleasant odor makes the understanding of its human olfactory detection threshold a critical aspect for researchers in fields ranging from food science and flavor chemistry to clinical diagnostics and environmental science. This technical guide provides an in-depth overview of the human olfactory detection threshold of DMTS, including quantitative data and detailed experimental methodologies for its determination.

Quantitative Olfactory Detection Threshold Data

The olfactory detection threshold of a compound is the minimum concentration that can be perceived by the human sense of smell. For **dimethyl trisulfide**, the reported values are exceptionally low, indicating its high odor potency. The available quantitative data from scientific literature are summarized below.

Olfactory Detection Threshold	Concentration (v/v)	Source(s)	Notes
Detection Threshold	1 part per trillion (ppt)	Widely Cited[1][4]	The primary experimental study for this widely cited value is not readily available in current literature. This value is often referenced in chemical databases and encyclopedic sources.
Odor Threshold	0.00166 ppm	Rychlik et al. (1998) as cited by Shirasu et al. (2011)[5][6]	This value was referenced in a study identifying DMTS as a characteristic odor of fungating cancer wounds.

Experimental Protocols for Determining Olfactory Threshold

The determination of olfactory detection thresholds is a complex process that requires rigorous control of experimental conditions to ensure accuracy and reproducibility. The two primary methodologies employed are sensory analysis with human panelists and instrumental analysis using Gas Chromatography-Olfactometry (GC-O).

Sensory Analysis: Ascending Forced-Choice Method (Based on ASTM E679)

This method is a standardized procedure for determining the detection threshold of a substance by a sensory panel.

a) Panelist Selection and Training: A panel of 10-20 individuals is selected. Panelists are screened for olfactory acuity and trained to recognize and describe various odors. They should

be non-smokers and free of any conditions that might affect their sense of smell.

b) **Sample Preparation:** A stock solution of high-purity **dimethyl trisulfide** is prepared in an odorless solvent (e.g., mineral oil, propylene glycol, or water, depending on the application). A series of dilutions in the chosen solvent is then created, typically in ascending order of concentration with a dilution factor of 2 or 3.

c) **Presentation of Samples:** The "three-alternative forced-choice" (3-AFC) method is commonly used. In each trial, a panelist is presented with three samples (e.g., sniffing bottles or olfactometers), two of which are blanks (solvent only) and one contains the DMTS dilution. The position of the scented sample is randomized for each trial.

d) **Threshold Determination:** Panelists are instructed to identify the sample that is different from the other two. The procedure starts with the lowest concentration, which is below the expected threshold. The concentration is gradually increased until the panelist can consistently and correctly identify the DMTS-containing sample. The individual threshold is typically defined as the geometric mean of the last incorrect and the first correct concentration. The group threshold is then calculated as the geometric mean of the individual thresholds.

Instrumental Analysis: Gas Chromatography-Olfactometry (GC-O)

GC-O combines the separation capabilities of gas chromatography with human sensory detection. This technique is particularly useful for identifying the odor-active compounds in a complex mixture.

a) **Instrumentation:** A gas chromatograph is equipped with a column suitable for separating volatile sulfur compounds (e.g., a wax-type capillary column). The effluent from the column is split between a chemical detector (such as a mass spectrometer or a flame photometric detector) and a sniffing port. The sniffing port delivers a humidified stream of the effluent to a trained assessor.

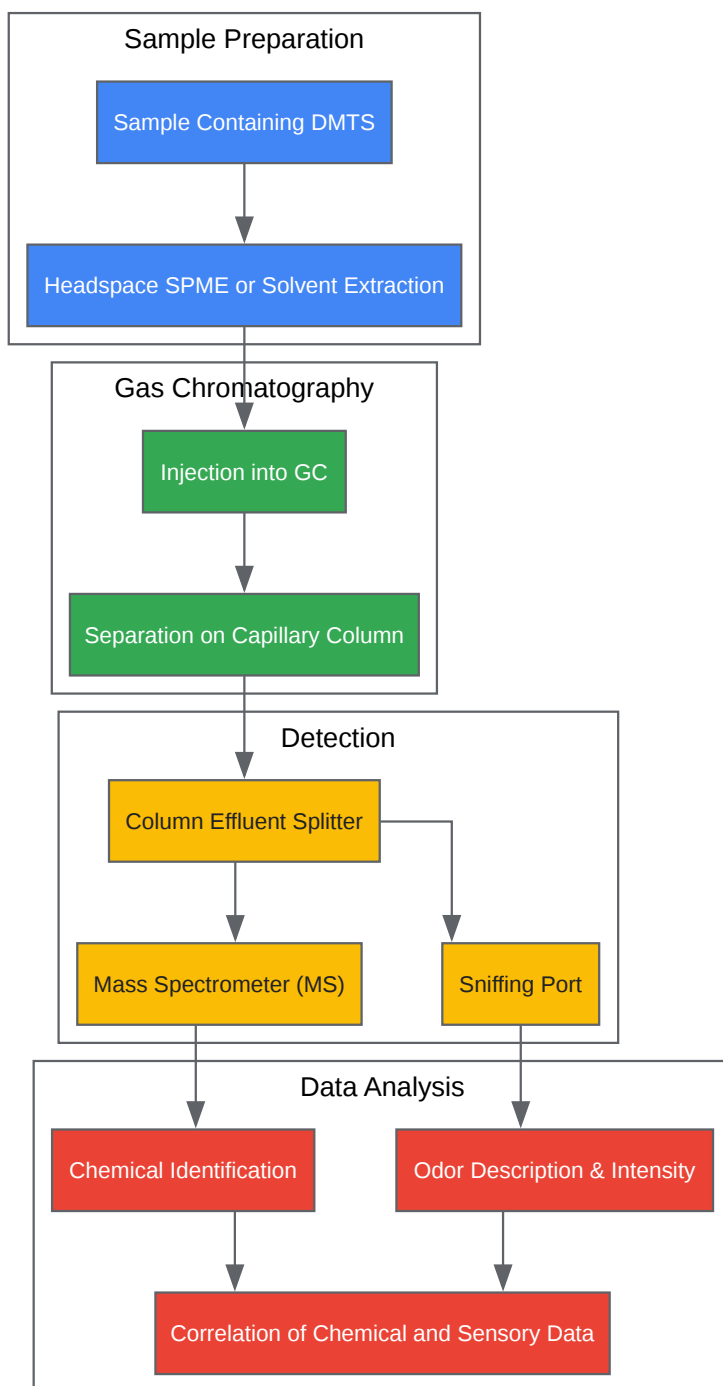
b) **Sample Analysis:** A sample containing DMTS is injected into the GC. As the separated compounds elute from the column, the assessor at the sniffing port records the time and describes the odor of each detected compound.

c) Threshold Determination (Aroma Extract Dilution Analysis - AEDA): To determine the odor threshold, an extract containing the odorant is serially diluted and each dilution is analyzed by GC-O. The last dilution at which the odor of DMTS is still detectable is recorded. The flavor dilution (FD) factor is the ratio of the initial concentration to the concentration in the last detectable dilution. This provides a measure of the odor potency of the compound.

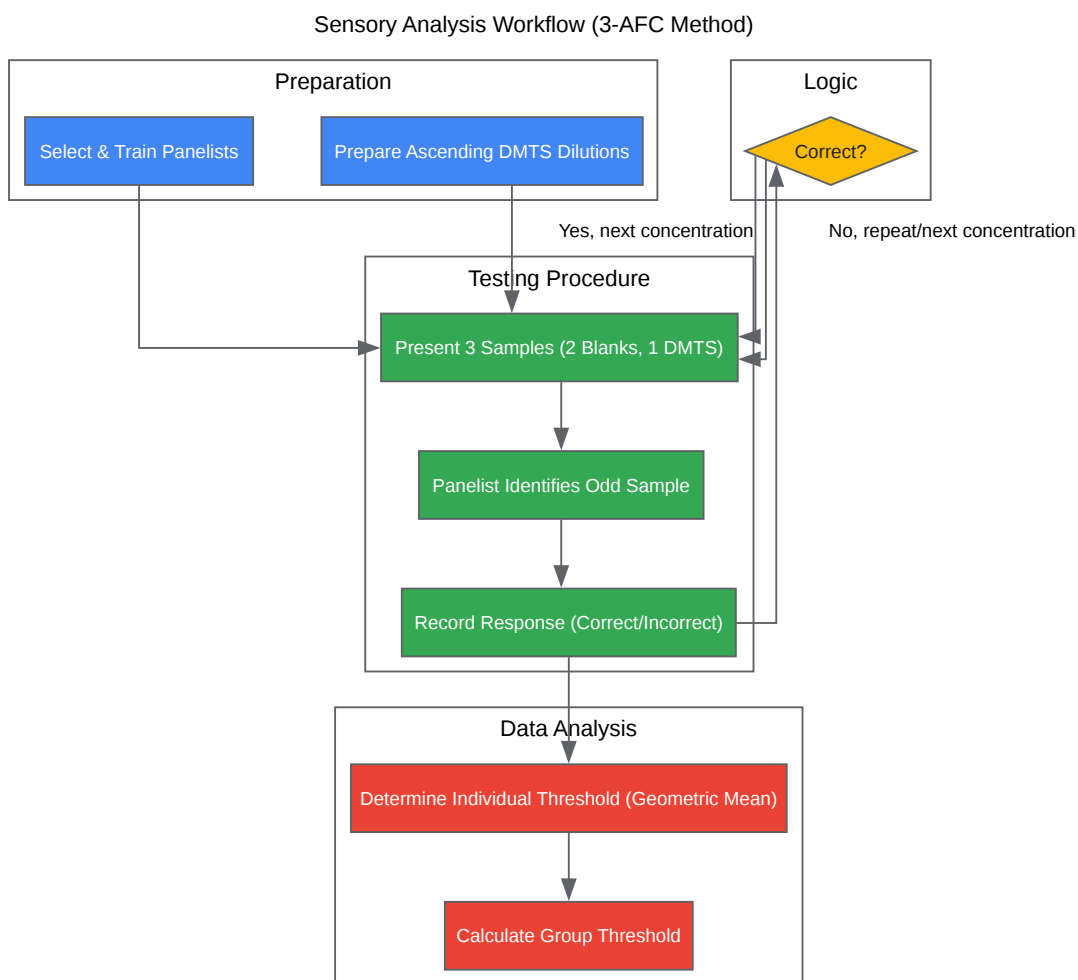
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.

Gas Chromatography-Olfactometry (GC-O) Workflow

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Gas Chromatography-Olfactometry (GC-O) Workflow Diagram.



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com